

In-Depth Technical Safety Guide: 6-Aminonaphthalene-2-sulfonic acid

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Compound of Interest

Compound Name: 6-Aminonaphthalene-2-sulfonic acid

Cat. No.: B145782

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data for **6-Aminonaphthalene-2-sulfonic acid** (also known as Bronner's acid), presented in a manner tailored for the scientific community. It includes summarized quantitative data, detailed experimental protocols for handling and emergencies, and logical workflow diagrams to ensure safe laboratory practices.

Chemical Identification and Physical Properties

6-Aminonaphthalene-2-sulfonic acid is an aminonaphthalenesulfonic acid that crystallizes from water as a monohydrate.^[1] It is used in the synthesis of various chemical compounds, including diaryl urea derivatives with potential antitumor activity.^[1]

Property	Value	Source
Molecular Formula	C10H9NO3S	[2] [3]
Molecular Weight	223.25 g/mol	[2] [4]
CAS Number	93-00-5	[2] [3] [4]
EC Number	202-208-9	[2]
Appearance	White to light yellow or light orange powder/crystal	[1] [2]
Melting Point	Decomposes at 346.66 °C, changing color from white to black.	[2]
Boiling Point	69°C at 1 mmHg (lit.)	[2]
Water Solubility	0.12 g/L (20 °C)	[1]
pH	3.63 (acidic)	[2]

Hazard Identification and GHS Classification

There is conflicting information regarding the GHS classification of **6-Aminonaphthalene-2-sulfonic acid**. It is crucial for researchers to be aware of this discrepancy and handle the substance with appropriate caution.

- Classification 1: Not Classified. Several sources state that this chemical is not classified as hazardous according to GHS criteria.[\[2\]](#)
- Classification 2: Skin Sensitization, Category 1. Other sources classify it as a skin sensitizer (H317: May cause an allergic skin reaction).[\[3\]](#)[\[4\]](#)

Given this conflicting data, it is prudent to handle **6-Aminonaphthalene-2-sulfonic acid** as a potential skin sensitizer.

Precautionary Statements associated with Skin Sensitization (Category 1):[\[3\]](#)

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

- P272: Contaminated work clothing should not be allowed out of the workplace.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P333+P313: If skin irritation or rash occurs: Get medical advice/attention.
- P362+P364: Take off contaminated clothing and wash it before reuse.
- P501: Dispose of contents/container in accordance with local regulations.

Toxicological and Ecotoxicological Data

The following tables summarize the available quantitative toxicological and ecotoxicological data.

Acute Toxicity

Route	Species	Value	Source
Oral	Rat (female)	LD50: 5000 mg/kg bw	[2]
Dermal	Rat (male/female)	LD50: > 2000 mg/kg bw	[2]

Ecotoxicity

Organism	Test	Value	Duration	Source
Daphnia magna	EC50	> 100 mg/L	48 h	[2]
Chlorella vulgaris	EC50	> 200 mg/L	72 h	[2]
Bacteria	EC0	1000 mg/L	24 h	[2]

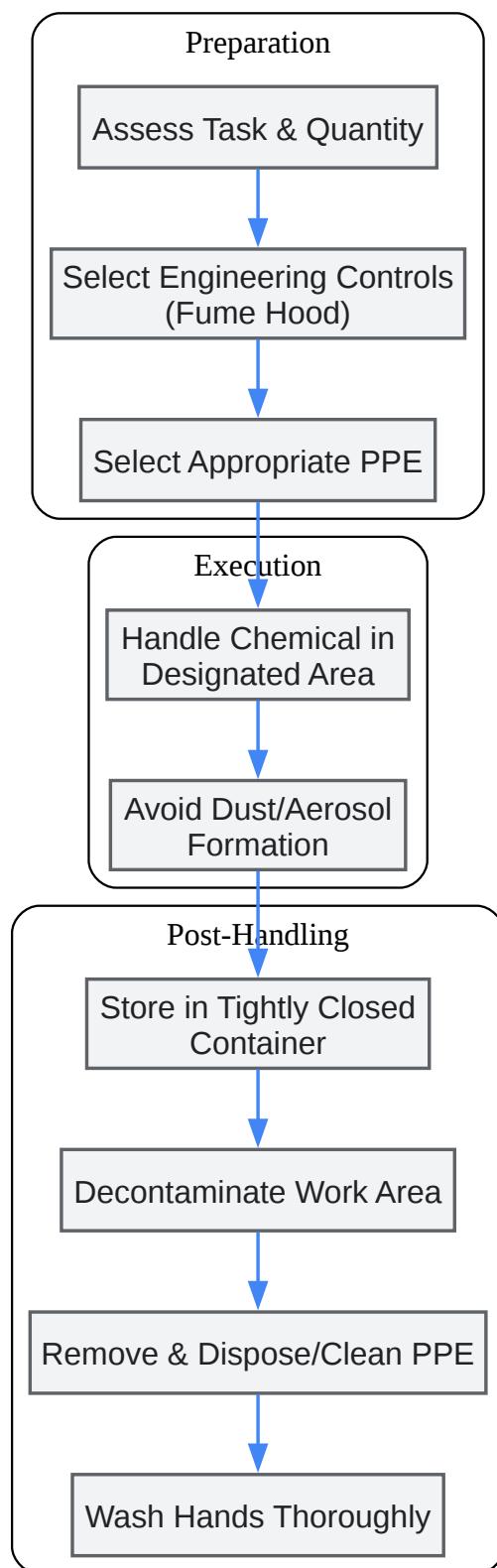
Experimental Protocols

The following protocols provide detailed methodologies for safe handling, storage, and emergency procedures.

Standard Handling and Personal Protective Equipment (PPE)

Methodology:

- Engineering Controls: Handle in a well-ventilated place, preferably within a chemical fume hood to avoid the formation and inhalation of dust and aerosols.[\[2\]](#) Ensure emergency exits and a risk-elimination area are established.[\[2\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[\[2\]](#)
 - Hand Protection: Wear chemical-impermeable gloves (e.g., nitrile rubber). Gloves must be inspected prior to use and replaced if damaged. Wash and dry hands after handling.[\[2\]](#)
 - Body Protection: Wear appropriate protective clothing to prevent skin exposure. For larger quantities or where there is a risk of splashing, wear fire/flame resistant and impervious clothing.[\[2\]](#)
 - Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with a dust filter.[\[2\]](#)
- Hygiene Practices: Avoid contact with skin, eyes, and clothing.[\[2\]](#) Wash thoroughly after handling.[\[2\]](#)



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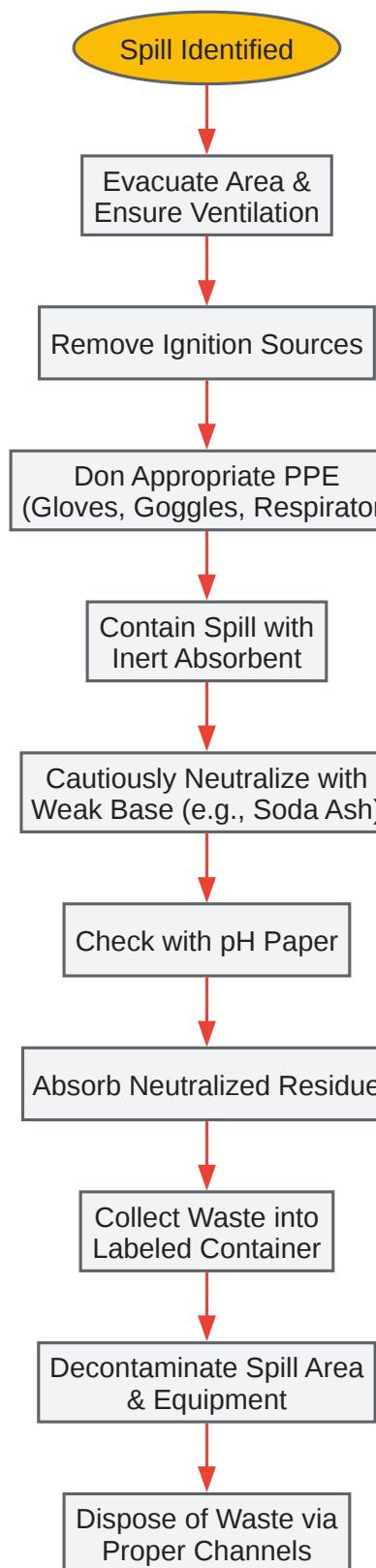
Caption: Standard laboratory workflow for handling **6-Aminonaphthalene-2-sulfonic acid**.

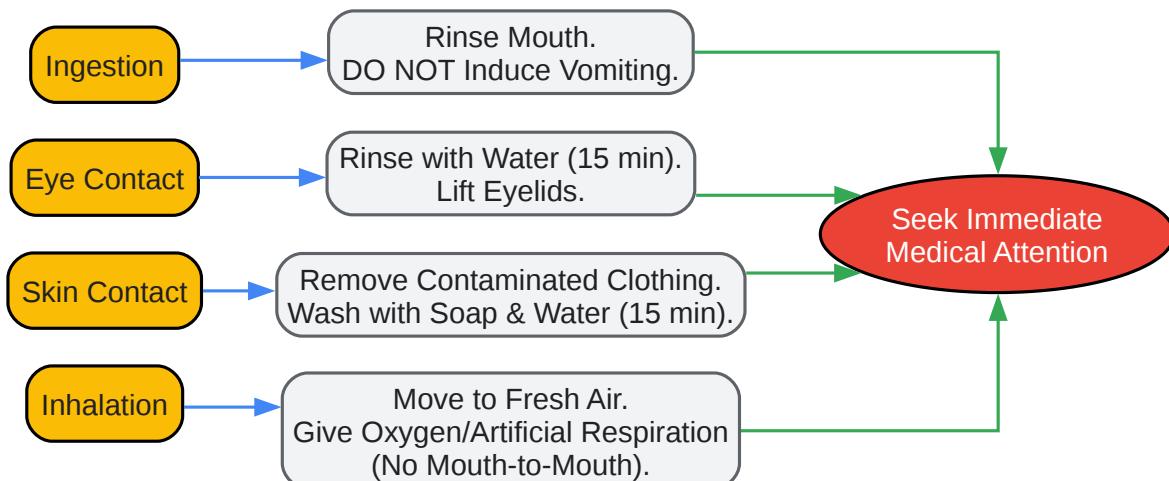
Accidental Release (Spill) Protocol

Methodology:

- Immediate Actions:
 - Evacuate personnel to a safe area, keeping people away from and upwind of the spill.[2]
 - Ensure adequate ventilation. If the spill is large or in a poorly ventilated area, close the laboratory door to contain vapors/dust.[5]
 - Remove all sources of ignition and use non-sparking tools.[2]
- Containment:
 - Prevent further spillage or leakage if it is safe to do so.[2]
 - Create a dike around the spill using an inert absorbent material such as dry sand, earth, or vermiculite to prevent it from entering drains.[5]
- Neutralization and Absorption (for acidic substances):
 - Given the acidic nature of this compound (pH 3.63), cautiously neutralize the spill by slowly adding a weak base like soda ash (sodium carbonate) or sodium bicarbonate, working from the outside edges toward the center.[5][6]
 - Caution: The neutralization process can be exothermic. Proceed slowly and monitor for any vigorous reaction.
 - Use pH paper to confirm that the spill has been neutralized (aim for a pH between 6 and 8).[5]
- Cleanup and Disposal:
 - Once neutralized, absorb the residue with an inert material (e.g., dry sand, vermiculite).[5]
 - Carefully scoop or sweep up the absorbed material into a suitable, labeled, and closed container for chemical waste disposal.[2][6] Avoid creating dust.

- Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.[2]
- Decontamination:
 - Decontaminate the spill area and any affected equipment using a suitable cleaning agent (e.g., soap and water), followed by a rinse with water.[7]
 - Dispose of all cleanup materials as hazardous waste.



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